

What are the chemical properties of 5-Cyanoindole?

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Compound of Interest

Compound Name: 5-Cyanoindole

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5-Cyanoindole: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, synthesis, and analysis of **5-Cyanoindole** (CAS No: 15861-24-2), a key heterocyclic building block in medicinal chemistry and materials science. This document is intended to serve as a comprehensive resource for professionals engaged in research and development.

Core Chemical and Physical Properties

5-Cyanoindole, also known as Indole-5-carbonitrile, is a white to slightly yellow crystalline powder.^{[1][2]} It is a stable compound under normal temperatures and pressures but may discolor upon exposure to light.^[2] It is sensitive to air and light, necessitating storage in a dark, inert atmosphere at room temperature or cooler (0-6°C).^{[1][2][3]}

Quantitative Data Summary

The key physicochemical properties of **5-Cyanoindole** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₆ N ₂	[4][5]
Molecular Weight	142.16 g/mol	[4][5]
Melting Point	106-108 °C	[1][6][7]
Boiling Point	249.72 °C (estimate) - 350 °C	[1][3][8]
Density	1.1777 - 1.24 g/cm ³ (estimate)	[1][8][9]
pKa	15.62 ± 0.30 (Predicted)	[1][2][9]
UV Maximum (λ _{max})	276 nm (in Methanol)	[1][10]
Flash Point	121.9 °C	[3][8][9]
Water Solubility	Insoluble	[1][9][11]
Solubility in Organic Solvents	Soluble in Chloroform, Hexane, Methanol, Ethanol, and Acetone.[1][2][9][11]	[1][2][9][11]

Reactivity and Applications

5-Cyanoindole is a versatile intermediate in organic synthesis. The presence of the cyano group enhances its reactivity, making it a valuable precursor for a variety of complex molecules. [12] It is notably used as a key starting material for the synthesis of the antidepressant drug Vilazodone.[11][13]

Its applications in chemical synthesis are extensive, including:

- The preparation of novel dual agonists for Peroxisome Proliferator-Activated Receptors alpha and gamma (PPARα/γ), which are potential treatments for metabolic syndrome and insulin-dependent diabetes mellitus.[1][4]
- The silver and L-proline co-catalyzed three-component coupling reaction for the synthesis of dihydroisoquinolines.[1][4]
- The chemoselective and regioselective preparation of benzoyl indoles.[1][4]

- The palladium-catalyzed ring-expansion reaction with alkynes to form 4,5-dihydrocyclopenta[c]quinolines.[\[1\]](#)[\[4\]](#)
- The hydroarylation of alkynes using an indium bromide catalyst to produce vinylindoles.[\[1\]](#)[\[4\]](#)

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **5-Cyanoindole** are provided below.

Synthesis of 5-Cyanoindole

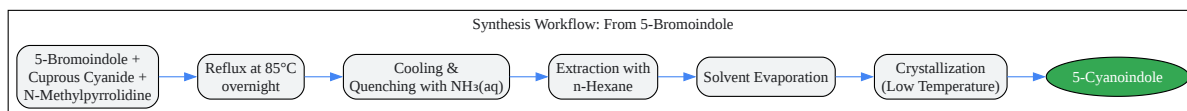
Two primary synthetic routes are detailed here: a lab-scale synthesis from 5-bromoindole and a commercial-scale synthesis from 3-methyl-4-nitrobenzonitrile.

Method 1: Synthesis from 5-Bromoindole

This method involves a cyanation reaction of 5-bromoindole using cuprous cyanide.[\[8\]](#)[\[11\]](#)

Protocol:

- In a round-bottomed flask equipped with a Soxhlet extractor, add 5-bromoindole (e.g., 19.6 g, 0.1 mol) and N-methylpyrrolidine (200 mL).[\[8\]](#)[\[11\]](#)
- Add cuprous cyanide (9.5 g, 0.106 mol).[\[11\]](#)
- Reflux the reaction mixture at 85 °C overnight.[\[8\]](#)[\[11\]](#)
- After the reaction is complete, cool the mixture to room temperature.[\[8\]](#)
- Add 20 mL of ammoniacal liquor and stir.[\[8\]](#)
- Extract the product with n-hexane (2 x 30 mL).[\[8\]](#)
- Combine the organic layers and concentrate the solvent under reduced pressure.[\[8\]](#)
- Crystallize the crude product from the refrigerator for 2 hours.[\[8\]](#)
- Collect the solid by suction filtration to obtain **5-Cyanoindole**.[\[8\]](#)



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Synthesis of **5-Cyanoindole** from 5-bromoindole.

Method 2: Commercial Scale Synthesis

This approach utilizes a modified Leimgruber-Batcho indole synthesis, offering a more environmentally friendly and economically viable route that avoids toxic cyanides.[9]

Protocol:

- Dissolve 3-methyl-4-nitrobenzonitrile (6.3 kg) in methylene dichloride (14 L) and N,N-dimethylformamide dimethyl acetal (18 L).[9]
- Heat the mixture to 50-55 °C and maintain for 8 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).[9]
- Concentrate the reaction mixture under reduced pressure at a temperature below 50 °C.[9]
- Charge the residue with methanol (90 L) and acetic acid (61 L).[9]
- Cool the mixture to 0 °C and add iron powder lot-wise.[9]
- Heat the reaction mixture again to 50-55 °C for 8 hours, monitoring by TLC.[9]
- Cool the mixture to room temperature, filter the mass, and wash with methanol.[9]
- Concentrate the organic layer and add ethyl acetate (135 L).[9]
- Stir at room temperature for 3 hours to precipitate the solid.[9]

- Collect the product by filtration, wash with n-hexane, and dry at 50 °C for 6 hours to afford pure **5-Cyanoindole**.^[9]

Purification Protocol

A common and effective method for the purification of **5-Cyanoindole** is recrystallization.^{[1][10]}

Protocol:

- Dissolve the crude **5-Cyanoindole** in 95% ethanol.^{[1][10]}
- Add activated charcoal and boil the solution.^{[1][10]}
- Filter the hot solution to remove the charcoal.^{[1][10]}
- Evaporate the filtrate to a small volume.^{[1][10]}
- Add enough water to induce crystallization and then cool the solution.^{[1][10]}
- Recrystallize the solid directly from aqueous ethanol.^{[1][10]}
- Dry the purified crystals in a vacuum.^{[1][10]}

Analytical Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR are standard techniques for confirming the structure of **5-Cyanoindole**.

- ¹H NMR (400 MHz, CDCl₃, δ ppm): 8.67 (br, 1H, N-H), 7.99 (s, 1H), 7.50-7.40 (m, 2H), 7.36-7.32 (m, 1H), 6.67-6.60 (m, 1H).^[9]
- ¹³C NMR (100 MHz, CDCl₃, δ ppm): 137.59, 127.76, 126.58, 126.52, 124.97, 120.98, 112.12, 103.54, 102.88.^[9]

Infrared (IR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in **5-Cyanoindole**. The nitrile stretching vibration (C≡N) is a characteristic peak and has been shown to be a sensitive

probe of the local solvent environment.[4][10] A study involving Fourier transform infrared spectroscopy (FTIR) and two-dimensional infrared (2D-IR) spectroscopy has demonstrated the existence of Fermi resonance in **5-Cyanoindole**. [6]

Mass Spectrometry (MS)

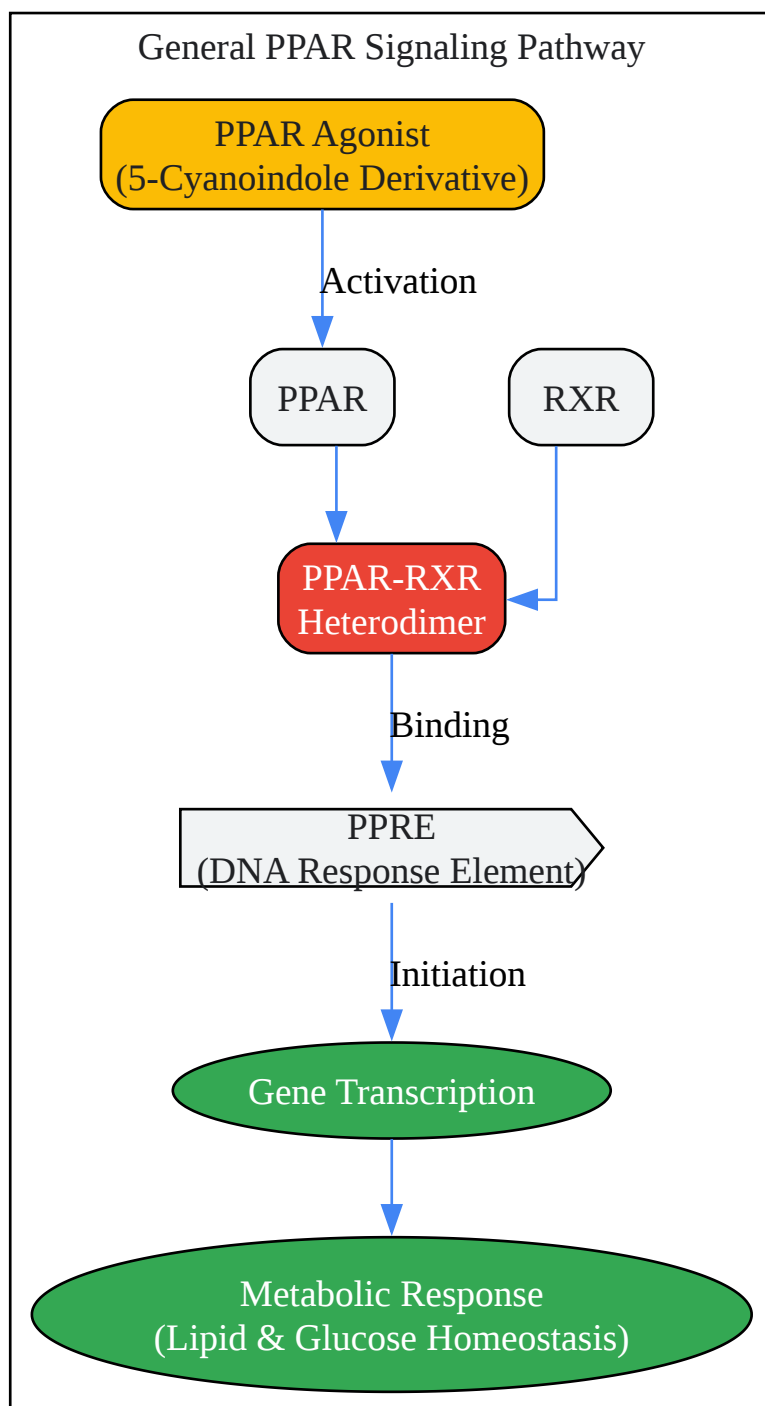
Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **5-Cyanoindole**.

- **Molecular Ion (M^+)**: The mass spectrum shows a prominent molecular ion peak at $m/z = 142$, corresponding to the molecular weight of the compound.
- **Major Fragments**: The most significant fragment ions are observed at $m/z = 115$ and 88. A plausible fragmentation pathway involves the loss of HCN (27 Da) from the molecular ion to give the fragment at $m/z = 115$.

Biological Context: PPAR Signaling Pathway

5-Cyanoindole is a critical precursor for the synthesis of PPAR α/γ dual agonists.[1][4] Peroxisome Proliferator-Activated Receptors (PPARs) are ligand-activated transcription factors that play a crucial role in regulating lipid and glucose metabolism. The general signaling pathway is as follows:

- A PPAR agonist (a derivative of **5-Cyanoindole**) binds to and activates the PPAR protein.
- The activated PPAR forms a heterodimer with the Retinoid X Receptor (RXR).
- This PPAR-RXR complex then binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) located in the promoter region of target genes.
- This binding event recruits co-activator proteins, leading to the transcription of genes involved in fatty acid oxidation and glucose metabolism, thereby exerting its therapeutic effects.



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